

EOAI3402143 solubility issues and solutions

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Compound of Interest

Compound Name: EOAI3402143

Cat. No.: B607332

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EOAI3402143 Technical Support Center

Welcome to the technical support center for **EOAI3402143**. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common solubility challenges and providing clear guidance for experimental protocols.

Frequently Asked Questions (FAQs)

Q1: What is **EOAI3402143** and what is its mechanism of action?

EOAI3402143 is a novel and potent covalent deubiquitinase (DUB) inhibitor. It primarily targets Usp9x and Usp24, and also shows activity against Usp5.[1][2][3][4] By inhibiting these DUBs, **EOAI3402143** can induce apoptosis in cancer cells, leading to tumor regression in preclinical models.[1][2][3][4] It has demonstrated greater aqueous solubility and cellular Usp9x inhibitory activity compared to its predecessor, WP1130.[1]

Q2: What are the general solubility characteristics of **EOAI3402143**?

EOAI3402143 is highly soluble in fresh DMSO, but it is insoluble in water and ethanol.[4] For aqueous-based solutions and in vivo formulations, co-solvents are necessary.

Q3: How should I store **EOAI3402143** stock solutions?

Once prepared, stock solutions should be aliquoted into routine usage volumes to avoid repeated freeze-thaw cycles.[2] It is recommended to store these aliquots at -20°C for up to one year or at -80°C for up to two years.[5]

Troubleshooting Guide: Solubility Issues

Issue 1: Precipitation or phase separation occurs when preparing aqueous-based solutions.

- Cause: **EOAI3402143** has poor aqueous solubility. The addition of aqueous buffers or media directly to a concentrated DMSO stock can cause the compound to precipitate.
- Solution:
 - Use of Co-solvents: Prepare formulations using co-solvents such as PEG300, Tween-80, or SBE- β -CD to improve solubility in aqueous solutions.[2][3][5]
 - Order of Addition: When preparing co-solvent formulations, add the solvents sequentially and ensure the solution is mixed thoroughly after each addition before adding the next.[2][3][5]
 - Physical Assistance: Gentle heating and/or sonication can aid in the dissolution of the compound.[3][5]

Issue 2: Reduced solubility of DMSO stock solution over time.

- Cause: DMSO is hygroscopic and can absorb moisture from the atmosphere over time. This increased water content in the DMSO can reduce the solubility of **EOAI3402143**. [4]
- Solution:
 - Use Fresh DMSO: Always use fresh, anhydrous DMSO to prepare stock solutions.[4]
 - Proper Storage: Store DMSO in a tightly sealed container in a dry environment.

Quantitative Solubility Data

Solvent/Formulation	Maximum Concentration	Solution Appearance	Notes
DMSO	100 mg/mL (198.64 mM)[4]	Clear	Use fresh, moisture-free DMSO.[4]
Water	Insoluble[4]	N/A	
Ethanol	Insoluble[4]	N/A	
10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline	≥ 2.5 mg/mL (4.97 mM)[2][3]	Clear	Add solvents sequentially.[2][3]
10% DMSO + 90% Corn Oil	≥ 2.5 mg/mL (4.97 mM)[2][3]	Clear	
10% DMSO + 90% (20% SBE-β-CD in saline)	2.5 mg/mL (4.97 mM) [3]	Suspended	Requires sonication. [3]
50% PEG300 + 50% Saline	10 mg/mL (19.86 mM) [2][3]	Suspended	Requires sonication. [2][3]

Experimental Protocols

Protocol 1: Preparation of a 10 mg/mL EOAI3402143 Stock Solution in DMSO

- Weigh out the desired amount of **EOAI3402143** powder.
- Add fresh, anhydrous DMSO to achieve a final concentration of 100 mg/mL.
- Vortex or sonicate briefly until the powder is completely dissolved, resulting in a clear solution.
- Aliquot into smaller volumes and store at -20°C or -80°C.

Protocol 2: Preparation of EOAI3402143 Formulation for In Vivo Administration (Clear Solution)

This protocol yields a clear solution suitable for intraperitoneal injection.

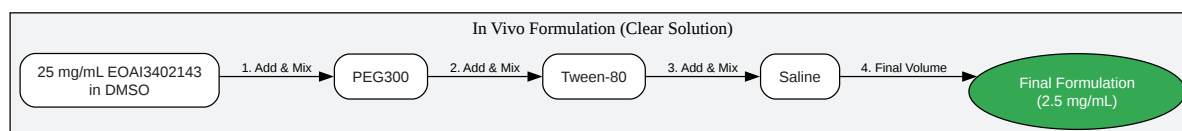
- Start with a 25 mg/mL clear stock solution of **EOAI3402143** in DMSO.
- To prepare 1 mL of the final formulation, add 100 μ L of the 25 mg/mL DMSO stock solution to 400 μ L of PEG300. Mix until uniform.
- Add 50 μ L of Tween-80 to the mixture and mix thoroughly.
- Add 450 μ L of saline to reach the final volume of 1 mL. The final concentration of **EOAI3402143** will be 2.5 mg/mL.[\[2\]](#)[\[3\]](#)

Protocol 3: Preparation of EOAI3402143 Formulation for In Vivo Administration (Suspension)

This protocol is suitable for oral or intraperitoneal administration.

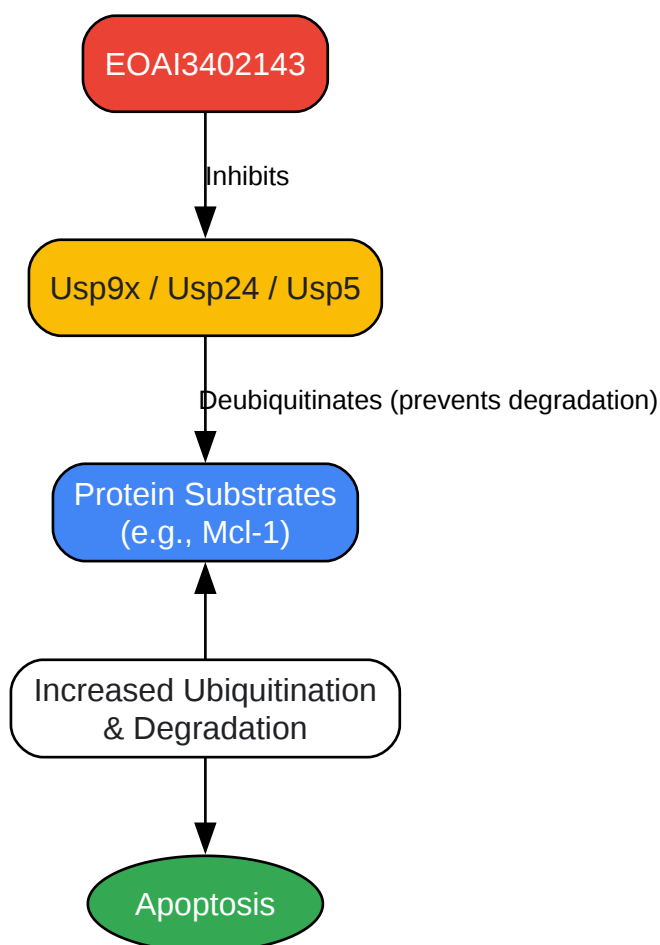
- To prepare a 10 mg/mL suspension, start with solid **EOAI3402143**.
- Add 50% PEG300 to the powder.
- Add 50% saline to the mixture.
- Sonicate the suspension to ensure a uniform distribution of the compound.[\[2\]](#)[\[3\]](#)

Visualized Workflows and Pathways



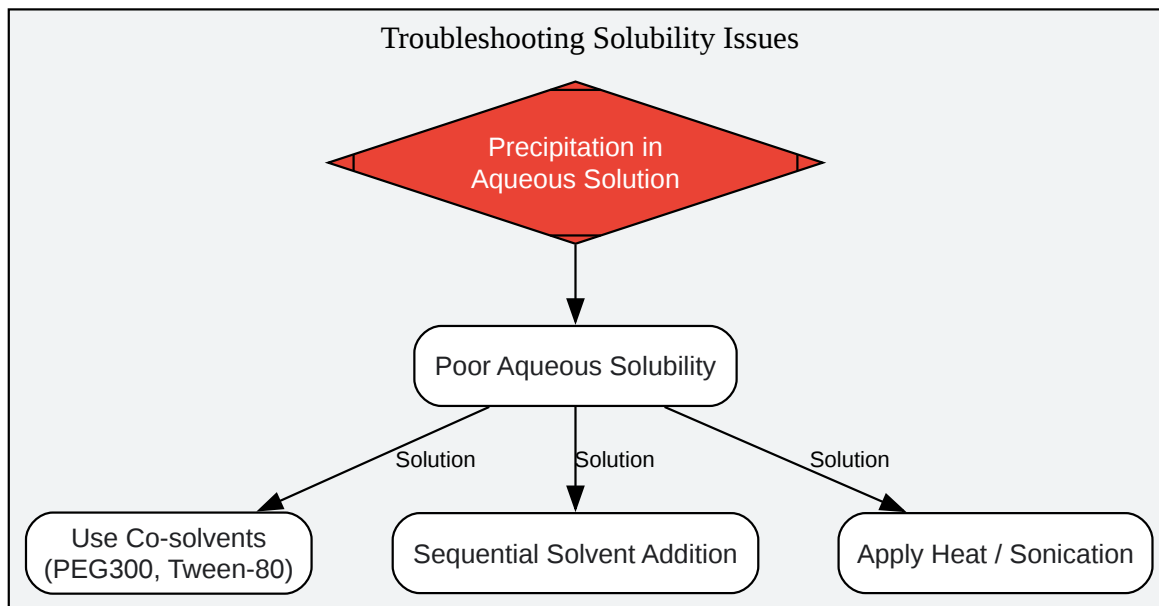
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Caption: Workflow for preparing a clear in vivo formulation of **EOAI3402143**.



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Caption: Simplified signaling pathway for **EOAI3402143**-induced apoptosis.



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References

- 1. EOAI3402143 | Usp9x/Usp24 inhibitor | Probechem Biochemicals [probechem.com]
- 2. EOAI3402143 | inhibitor of Usp9x and Usp24 | CAS# EOAI3402143 | deubiquitinase (DUB) inhibitor | EOAI 3402143; EOAI-3402143| InvivoChem [invivochem.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. selleckchem.com [selleckchem.com]
- 5. medchemexpress.com [medchemexpress.com]
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